

Butylphthalide-d3 CAS number and molecular structure

Author: BenchChem Technical Support Team. Date: December 2025



Butylphthalide-d3: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Butylphthalide-d3**, a deuterated form of Butylphthalide. The information compiled herein is intended for researchers, scientists, and professionals in drug development, offering key data on its chemical properties, synthesis, and its role in experimental research.

Core Compound Details

Butylphthalide-d3 is the deuterium-labeled version of Butylphthalide (also known as 3-n-Butylphthalide or NBP).[1][2] Butylphthalide itself is a compound initially isolated from celery seeds and has been investigated for its potential therapeutic effects, particularly in the context of cerebral ischemia.[1][2][3] The introduction of deuterium atoms into the molecule makes **Butylphthalide-d3** a valuable tool in pharmacokinetic and metabolic studies, often used as an internal standard for quantitative analysis by methods such as NMR, GC-MS, or LC-MS.[1]

Molecular Structure and Properties

The molecular structure of **Butylphthalide-d3** is characterized by a phthalide core with a deuterated butyl side chain.

Table 1: Physicochemical Properties of Butylphthalide-d3



Property	Value	Reference
CAS Number	Not explicitly available; Unlabeled CAS: 6066-49-5	[1][4]
Molecular Formula	C12H11D3O2	[1][5]
Molecular Weight	193.26 g/mol	[1][5]
Appearance	Oil	[1][2]
Color	Colorless to light yellow	[1][2]
Purity	≥99.81%	[1]
SMILES	O=C1OC(CCCC([2H])([2H]) [2H])C2=C1C=CC=C2	[1][2]
Storage Conditions	Pure form: -20°C for 3 years; In solvent: -80°C for 6 months	[1]

Synthesis and Experimental Protocols

While specific protocols for the synthesis of **Butylphthalide-d3** are not readily available in the public domain, a general approach can be inferred from the synthesis of Butylphthalide.

General Synthesis of Butylphthalide

A patented method for the preparation of Butylphthalide involves a three-step process:[6]

- Hydrogenation: Butenyl phthalide is hydrogenated in an alcohol solvent using a Raney nickel catalyst. The solvent is then removed under reduced pressure to yield an intermediate.[6]
- Purification: The intermediate is mixed with sodium hydroxide and water. The reaction system is washed with dichloromethane, and an alcohol solvent is added. The pH is then adjusted to precipitate a second, purified intermediate.[6]
- Cyclization: The purified intermediate undergoes a cyclization reaction in an acidic organic solvent to produce the final Butylphthalide product.



To synthesize **Butylphthalide-d3**, a deuterated starting material, such as a deuterated butylating agent, would be incorporated in an appropriate step of a synthetic route.

Experimental Use in Ischemic Stroke Models

The unlabeled form of Butylphthalide, DL-3-n-butylphthalide (NBP), has been extensively studied in models of ischemic stroke. These protocols provide a framework for how **Butylphthalide-d3** could be used as a tracer to study the pharmacokinetics and mechanism of action of NBP.

Experimental Protocol: Middle Cerebral Artery Occlusion (MCAO) Model in Mice

This protocol describes the induction of focal cerebral ischemia to study the effects of NBP.[7]

- Animal Preparation: Male C57BL/6 mice are anesthetized with isoflurane. Body temperature is maintained at 37°C using a heating pad.[7]
- Surgical Procedure: A midline incision is made in the neck to expose the right common carotid artery (CCA), external carotid artery (ECA), and internal carotid artery (ICA).[7]
- Occlusion: A filament is inserted into the ICA to occlude the middle cerebral artery.
- Treatment: NBP (or **Butylphthalide-d3** for tracer studies) is administered, for example, by intraperitoneal injection for a specified number of days before the MCAO surgery.[7]
- Reperfusion and Analysis: After a defined period of occlusion, the filament is withdrawn to allow for reperfusion. Neurological deficits, infarct volume, and cerebral blood flow are then assessed.[7]

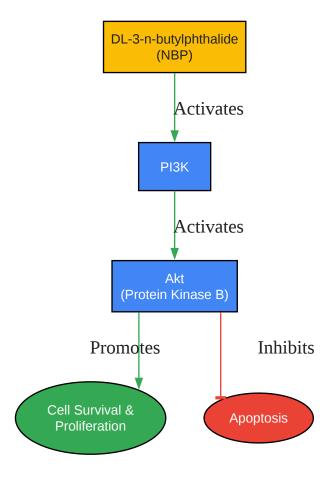
Signaling Pathways and Mechanisms of Action

Studies on DL-3-n-butylphthalide have revealed its influence on several key signaling pathways involved in neuroprotection and anti-inflammatory responses.[8] **Butylphthalide-d3** can be instrumental in elucidating the specific interactions of NBP within these pathways.

PI3K/Akt Signaling Pathway



The PI3K/Akt pathway is a crucial regulator of cell survival and proliferation. NBP has been shown to exert protective effects through the modulation of this pathway.[8]



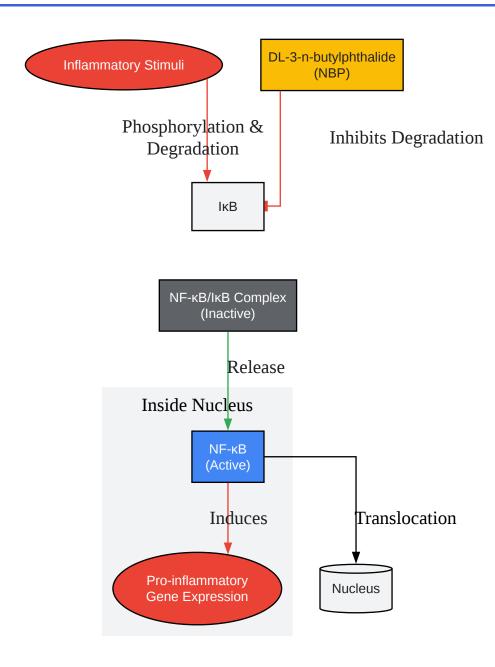
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Caption: PI3K/Akt signaling pathway activated by NBP.

NF-kB Signaling Pathway

The NF-kB pathway plays a central role in inflammation. NBP can modulate this pathway to reduce the inflammatory response.[8]





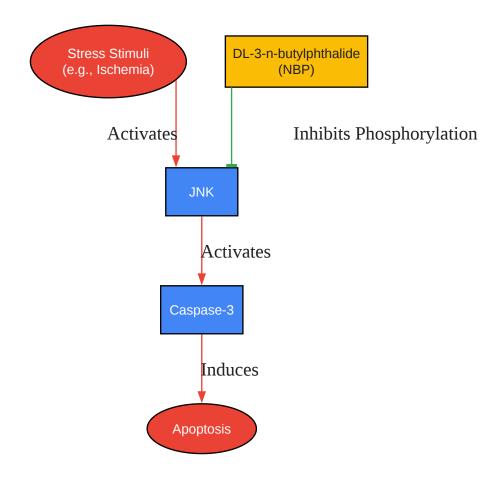
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Caption: Inhibition of the NF-kB pathway by NBP.

JNK Signaling Pathway

The JNK pathway is involved in cellular responses to stress, including apoptosis. NBP has been shown to prevent neuronal cell death by inhibiting this pathway.





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Caption: NBP's inhibitory effect on the JNK pathway.

Conclusion

Butylphthalide-d3 serves as an essential tool for researchers in the fields of pharmacology and drug development. Its primary application as a stable isotope-labeled internal standard allows for precise quantification in complex biological matrices. The extensive research on its non-deuterated counterpart, DL-3-n-butylphthalide, in areas such as neuroprotection and anti-inflammation, provides a strong basis for further studies utilizing **Butylphthalide-d3** to unravel its metabolic fate and intricate mechanisms of action. This guide provides a foundational understanding for professionals seeking to incorporate **Butylphthalide-d3** into their research endeavors.



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- To cite this document: BenchChem. [Butylphthalide-d3 CAS number and molecular structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12418990#butylphthalide-d3-cas-number-and-molecular-structure]

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